

Personal protective equipment for handling Vanillylmandelic Acid

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Compound of Interest

Compound Name: Vanillylmandelic Acid

Cat. No.: B195454

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Essential Safety and Handling Guide for Vanillylmandelic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Vanillylmandelic Acid** (VMA) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Personal Protective Equipment

Vanillylmandelic Acid is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Adherence to proper personal protective equipment (PPE) protocols is mandatory to ensure personal safety.

| Hazard Classification | Required Personal Protective Equipment (PPE) |
|---|---|
| Skin Irritation (Category 2)[1][2] | Chemical-resistant gloves (e.g., nitrile, 15-mil thick)[4], lab coat. |
| Serious Eye Irritation (Category 2)[1][2] | Tightly fitting safety goggles and a face shield (minimum 8-inch).[2] |
| Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Irritation[1][2] | Work in a well-ventilated area with appropriate exhaust ventilation where dust may form.[1] If ventilation is inadequate, a NIOSH-approved respirator is necessary.[5][6] |

Operational and Handling Protocol

Follow these step-by-step procedures for the safe handling of **Vanillylmandelic Acid** from receipt to disposal.

1. Preparation and Engineering Controls:

- Ensure a calibrated weighing scale is located within a chemical fume hood or an area with localized exhaust ventilation.
- Prepare a designated workspace free of clutter and unnecessary equipment.
- Verify that an emergency eyewash station and safety shower are readily accessible and have been recently tested.
- Have spill cleanup materials (e.g., inert absorbent material) available.[2]

2. Donning Personal Protective Equipment (PPE):

- Before handling the compound, don the required PPE as specified in the table above.
- Gloves must be inspected for any signs of damage prior to use.[2]

3. Handling the Compound:

- Avoid the formation of dust and aerosols.[1]
- Carefully open the container within the fume hood.
- Use a clean spatula to weigh the desired amount of **Vanillylmandelic Acid**.
- Close the container tightly after use.
- If preparing a solution, add the solid to the solvent slowly to avoid splashing.

4. First Aid Measures:

- In case of eye contact: Immediately rinse cautiously with water for at least 15 minutes.[1][2]
Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.
[1]
- In case of skin contact: Wash off with soap and plenty of water.[1] Consult a physician if irritation persists.[1]
- If inhaled: Move the person into fresh air.[1][2] If not breathing, give artificial respiration.[1][2]
Consult a physician.[1][2]
- If swallowed: Rinse mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Consult a physician.[1]

Storage and Disposal Plan

Storage:

- Store **Vanillylmandelic Acid** in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is refrigerated (+2°C to +8°C).[3]

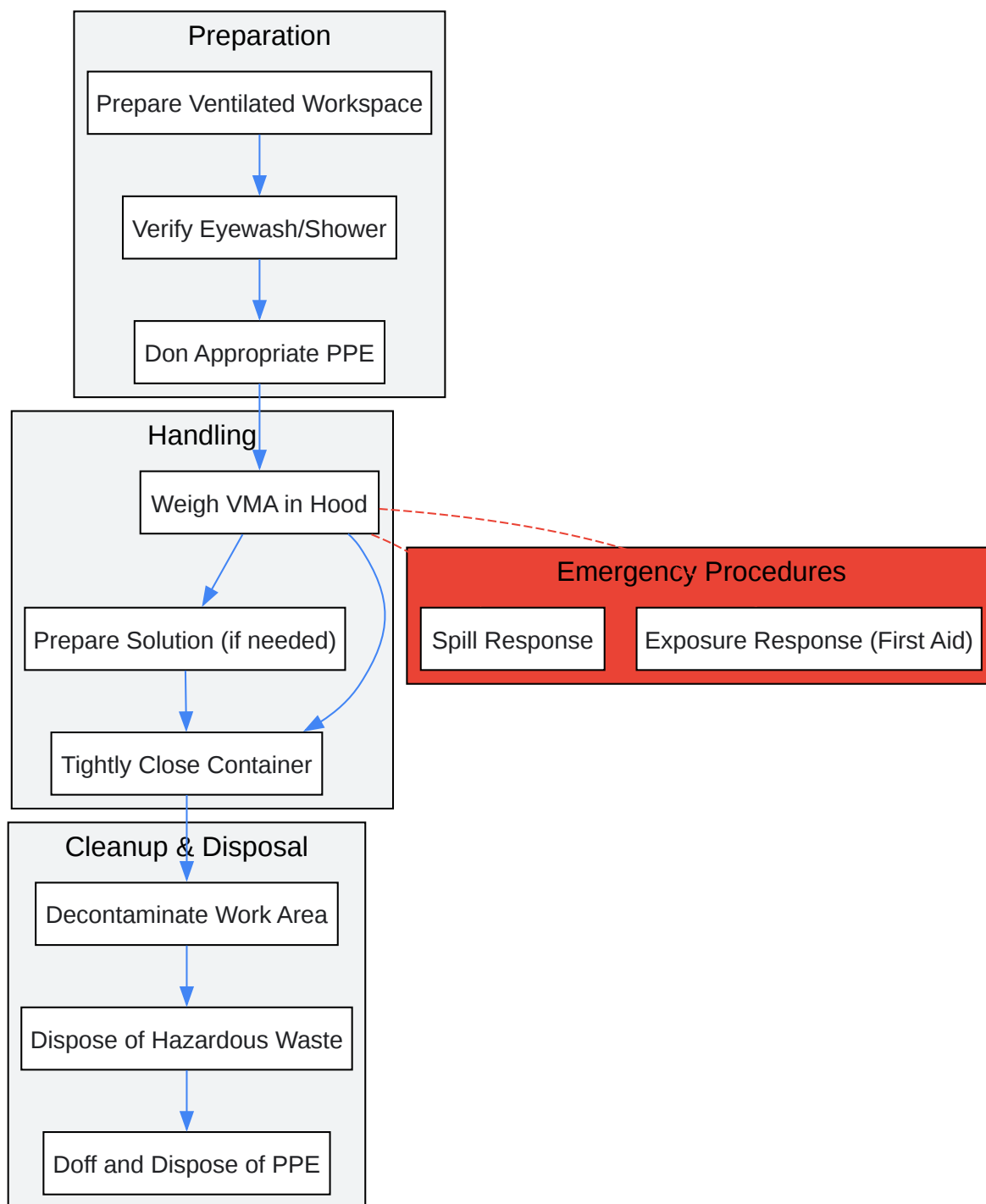
Disposal:

- Dispose of unused product and contaminated materials as hazardous waste.[2]
- Pick up and arrange disposal without creating dust.[1]

- Sweep up and shovel, then place in a suitable, closed container for disposal.[\[1\]](#)
- Do not let the product enter drains.[\[1\]](#)[\[2\]](#)
- Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.[\[2\]](#)

Safe Handling Workflow

Safe Handling Workflow for Vanillylmandelic Acid



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Caption: Workflow for safe handling of **Vanillylmandelic Acid**.

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